

"2-Methoxy-1,3-thiazole-4-carbaldehyde" CAS number and properties

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Compound of Interest

Compound Name: 2-Methoxy-1,3-thiazole-4-carbaldehyde

Cat. No.: B011644

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In-depth Technical Guide: Thiazole-4-Carbaldehyde Derivatives

An important note on the requested compound "**2-Methoxy-1,3-thiazole-4-carbaldehyde**": Extensive searches for the chemical identifier (CAS number) and specific properties of "**2-Methoxy-1,3-thiazole-4-carbaldehyde**" did not yield any direct results. This suggests that this specific compound may be a novel chemical entity, a transient synthetic intermediate, or is not widely documented in publicly available chemical databases.

This guide will instead provide a comprehensive overview of closely related and well-characterized thiazole-4-carbaldehyde derivatives, focusing on their synthesis, properties, and applications in research and development. The information presented here is targeted towards researchers, scientists, and professionals in drug development.

Closely Related Compounds and Their Properties

Several isomeric and substituted analogs of the requested compound are commercially available and have been documented in scientific literature. The primary difference lies in the position and nature of the methoxy-containing substituent.

2-(Methoxyphenyl)-1,3-thiazole-4-carbaldehydes

A common structural motif involves a methoxyphenyl group attached to the second position of the thiazole ring. The properties of these compounds are summarized below.

Property	2-(2-Methoxyphenyl)-1,3-thiazole-4-carbaldehyde	2-(3-Methoxyphenyl)-1,3-thiazole-4-carbaldehyde	2-(4-Methoxyphenyl)-1,3-thiazole-4-carbaldehyde
CAS Number	Not explicitly found, but commercially available.	749902-11-2[1]	174006-71-4[2][3]
Molecular Formula	C ₁₁ H ₉ NO ₂ S	C ₁₁ H ₉ NO ₂ S[1]	C ₁₁ H ₉ NO ₂ S[2]
Molecular Weight	219.26 g/mol	219.26 g/mol [1]	219.26 g/mol [2]
Appearance	-	Off-white to yellow solid[1]	Off-white solid[2]
Purity	-	≥ 99% (HPLC)[1]	≥ 99% (HPLC)[2]
Storage Conditions	-	0-8°C[1]	0-8°C[2]

Other Relevant Thiazole-carbaldehyde Derivatives

Other related compounds with different substitution patterns are also of interest.

Property	5-(Methoxymethyl)-1,3-thiazole-2-carbaldehyde	2-(Dimethylamino)-4-methoxy-1,3-thiazole-5-carbaldehyde	Thiazole-4-carboxaldehyde
CAS Number	687636-95-9[4]	Not explicitly found, but commercially available.[5]	3364-80-5
Molecular Formula	C ₆ H ₇ NO ₂ S[4]	C ₇ H ₁₀ N ₂ O ₂ S[5]	C ₄ H ₃ NOS
Molecular Weight	157.19 g/mol [4]	186.23 g/mol [5]	113.14 g/mol
Appearance	-	-	-
Boiling Point	-	-	61-63 °C/15 mmHg
Density	-	-	1.288 g/mL at 25 °C

Synthesis and Experimental Protocols

The synthesis of thiazole derivatives is a well-established area of organic chemistry. The Hantzsch thiazole synthesis is a classic and versatile method.[4]

General Hantzsch Thiazole Synthesis

This method involves the reaction of a thioamide with an α -haloketone. For the synthesis of a 4-carbaldehyde derivative, a protected form of an α -halopyruvaldehyde or a related three-carbon electrophile would be required.

A general synthetic workflow for producing a substituted thiazole-4-carbaldehyde is outlined below.

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